

# Technical Support Center: Overcoming Poor Solubility of Conjugation Partners

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## Compound of Interest

Compound Name: *Boc-NH-PEG20-CH2CH2COOH*

Cat. No.: *B7909464*

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This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to help researchers, scientists, and drug development professionals address common issues related to the poor solubility of conjugation partners during their experiments.

## Troubleshooting Guides

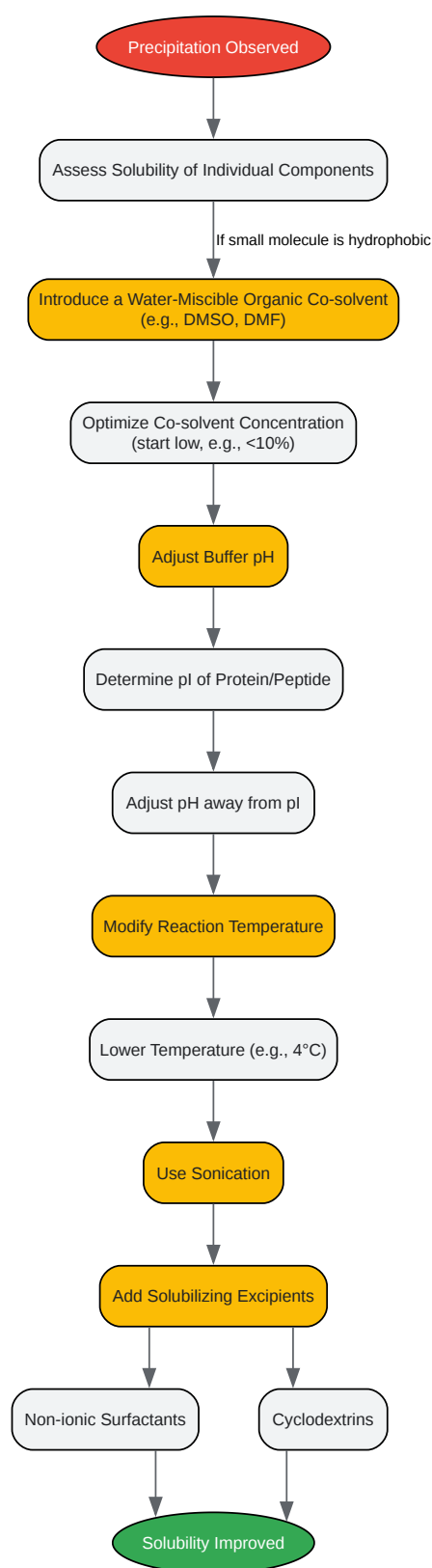
### Issue 1: Precipitation Observed Upon Mixing Conjugation Partners

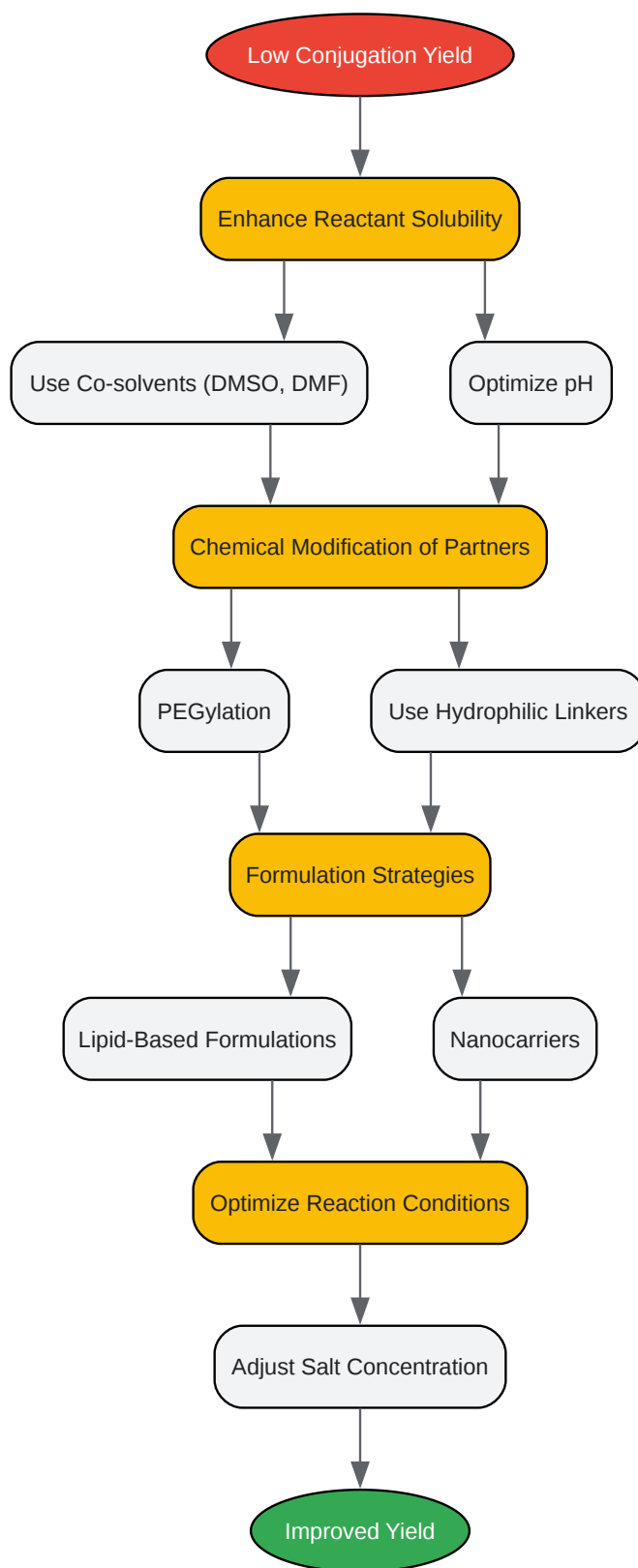
Question: My protein/antibody precipitates out of solution when I add the small molecule/linker for conjugation. What should I do?

Answer:

Precipitation during conjugation is a common issue, often arising from the low aqueous solubility of one or both partners, especially when hydrophobic small molecules are introduced into an aqueous buffer system.<sup>[1][2][3]</sup> Here's a step-by-step troubleshooting guide:

[Workflow for Troubleshooting Precipitation](#)





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## References

- [1. Improving Antibody-drug Conjugate \(ADC\) Solubility with Hydrophobic Novel Payloads Using the Chito-oligosaccharide ChetoSensor™ \[sigmaaldrich.com\]](#)
- [2. researchgate.net \[researchgate.net\]](#)
- [3. benchchem.com \[benchchem.com\]](#)
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